

Troubleshooting BMT-090605 precipitation in aqueous solutions

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Compound of Interest

Compound Name: BMT-090605

Cat. No.: B15607495

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Technical Support Center: BMT-090605

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with the AAK1 inhibitor, **BMT-090605**. The information is designed to address common challenges, particularly those related to its precipitation in aqueous solutions during in vitro experiments.

Frequently Asked Questions (FAQs)

Q1: What is **BMT-090605** and what is its mechanism of action?

BMT-090605 is a potent and selective inhibitor of the Adaptor-Associated Kinase 1 (AAK1), with an IC₅₀ of 0.6 nM.^{[1][2]} AAK1 is a serine/threonine kinase that plays a crucial role in clathrin-mediated endocytosis, a fundamental process for the internalization of cell surface receptors and other molecules. By inhibiting AAK1, **BMT-090605** can modulate signaling pathways that rely on this process. It also inhibits BMP-2-inducible protein kinase (BIKE) and Cyclin G-associated kinase (GAK) with IC₅₀ values of 45 nM and 60 nM, respectively.^{[1][2]} **BMT-090605** has shown antinociceptive activity and is used in neuropathic pain research.^{[1][2]}

Q2: I'm observing precipitation after adding **BMT-090605** to my aqueous assay buffer. Is this expected?

Yes, observing precipitation can be a common issue. **BMT-090605** has poor aqueous solubility, a known characteristic of this compound. Another AAK1 inhibitor, LP-935509, was reported as

unsuitable for certain in vivo studies specifically due to its poor aqueous solubility, while **BMT-090605** was selected for its more suitable physicochemical properties for intrathecal injections, indicating that while its solubility is low, it can be workable under appropriate conditions.

Q3: What is the recommended solvent for preparing a stock solution of **BMT-090605**?

Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **BMT-090605**. It is crucial to use anhydrous, high-purity DMSO, as the solvent is hygroscopic and absorbed water can significantly reduce the solubility of hydrophobic compounds. For consistent results, it is best to use a fresh, unopened bottle or an aliquot from a properly stored stock of anhydrous DMSO.

Q4: What are the maximum recommended stock concentrations for **BMT-090605** and its hydrochloride salt in DMSO?

The solubility of **BMT-090605** and its hydrochloride salt in DMSO has been determined. Adhering to these concentrations is critical to ensure a clear, homogenous stock solution before further dilution into aqueous buffers.

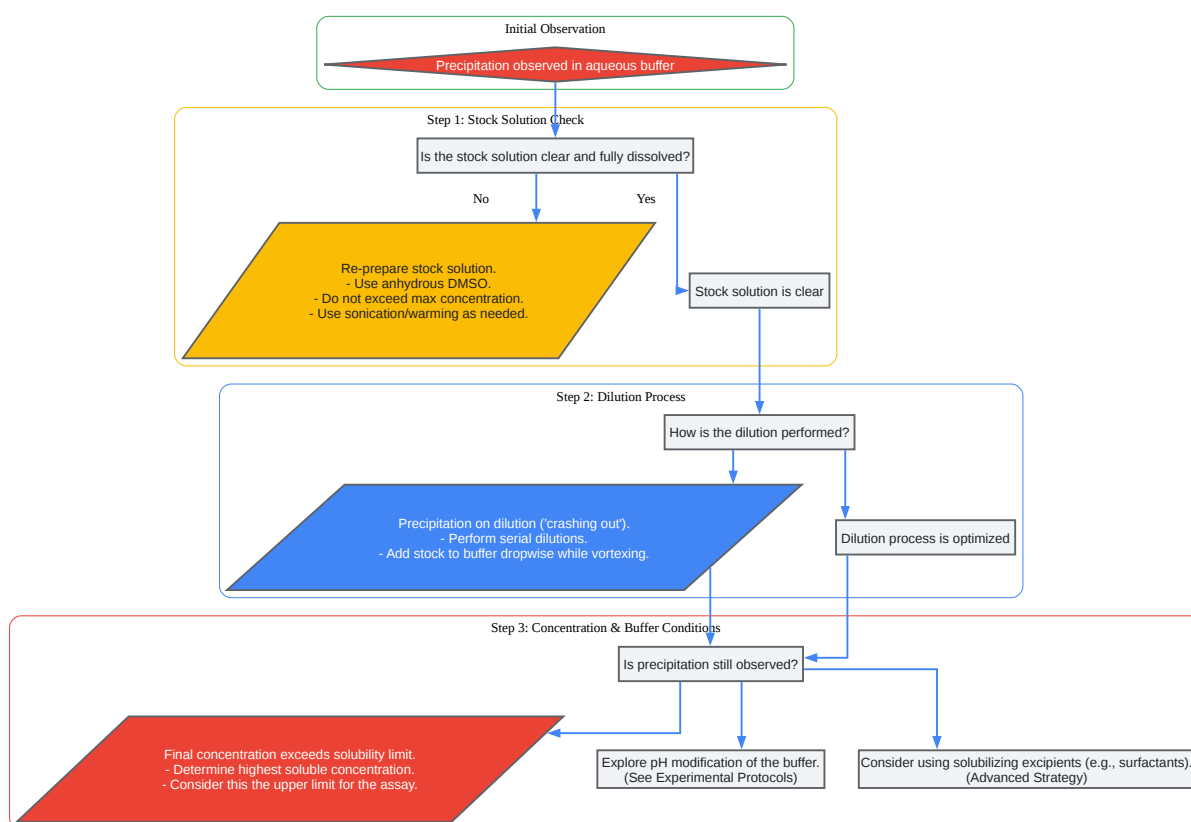
Compound Form	Solvent	Maximum Concentration	Preparation Notes
BMT-090605	DMSO	100 mg/mL	May require sonication to fully dissolve.
BMT-090605 hydrochloride	DMSO	31.25 mg/mL	Requires ultrasonication and gentle warming (can be heated to 60°C) to achieve complete dissolution. [2] [3] [4]

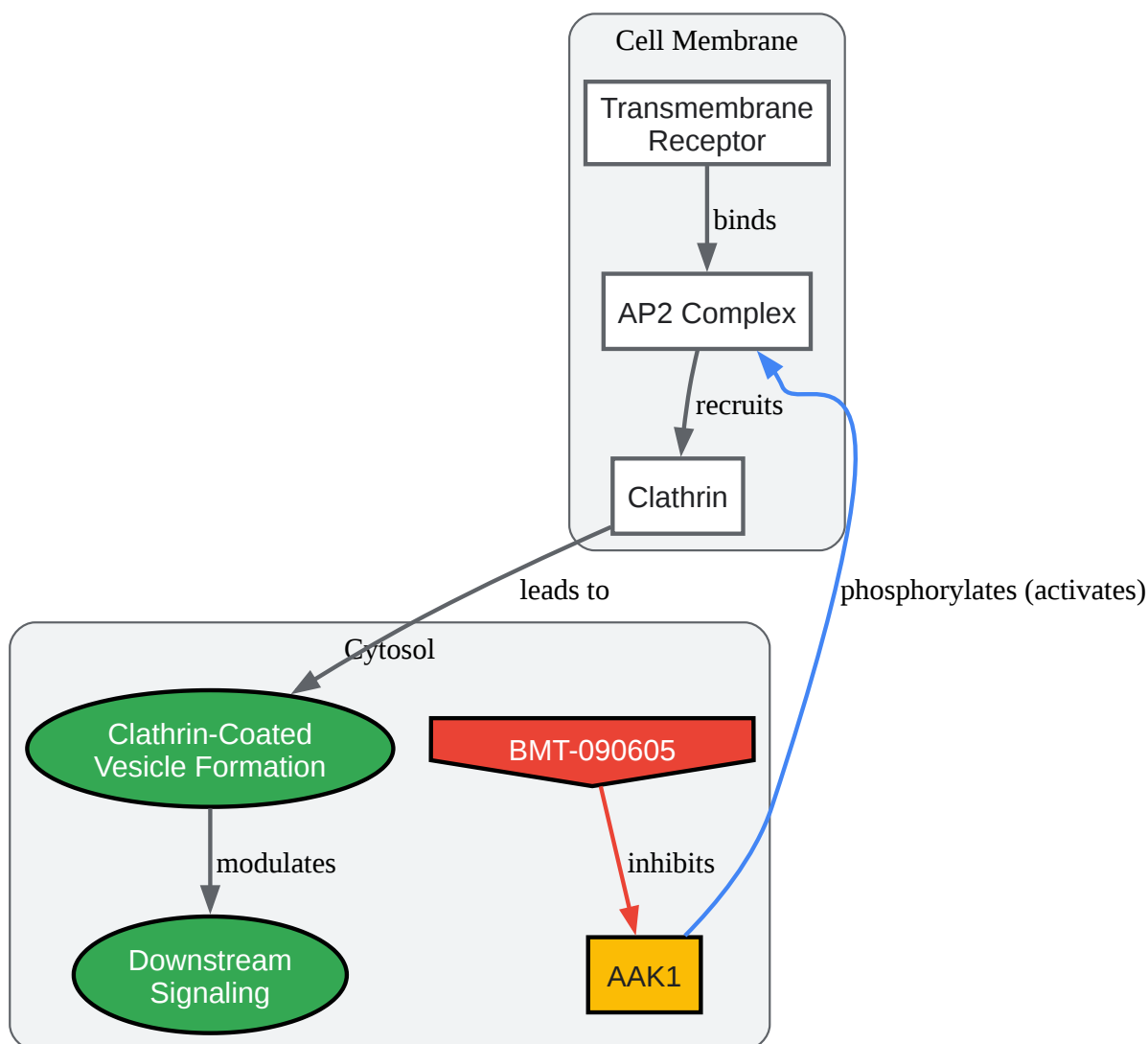
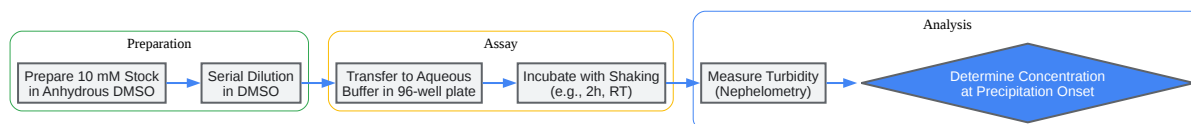
Q5: What is the maximum final concentration of DMSO that is generally tolerated in cell-based assays?

To avoid solvent-induced artifacts or toxicity in your experiments, the final concentration of DMSO in the aqueous assay medium should be kept as low as possible, typically below 0.5% (v/v). It is essential to include a vehicle control (assay medium with the same final concentration of DMSO without **BMT-090605**) in your experimental design to account for any effects of the solvent.

Troubleshooting Guide: Precipitation of **BMT-090605** in Aqueous Solutions

This guide provides a systematic approach to resolving precipitation issues with **BMT-090605** in your experimental workflow.





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